

An In-depth Technical Guide to 2-Bromo-3,5-difluorophenol

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Compound of Interest

Compound Name: **2-Bromo-3,5-difluorophenol**

Cat. No.: **B1291640**

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This technical guide provides a concise overview of the key physicochemical properties of **2-Bromo-3,5-difluorophenol**, a halogenated aromatic compound relevant to researchers, scientists, and professionals in drug development and organic synthesis.

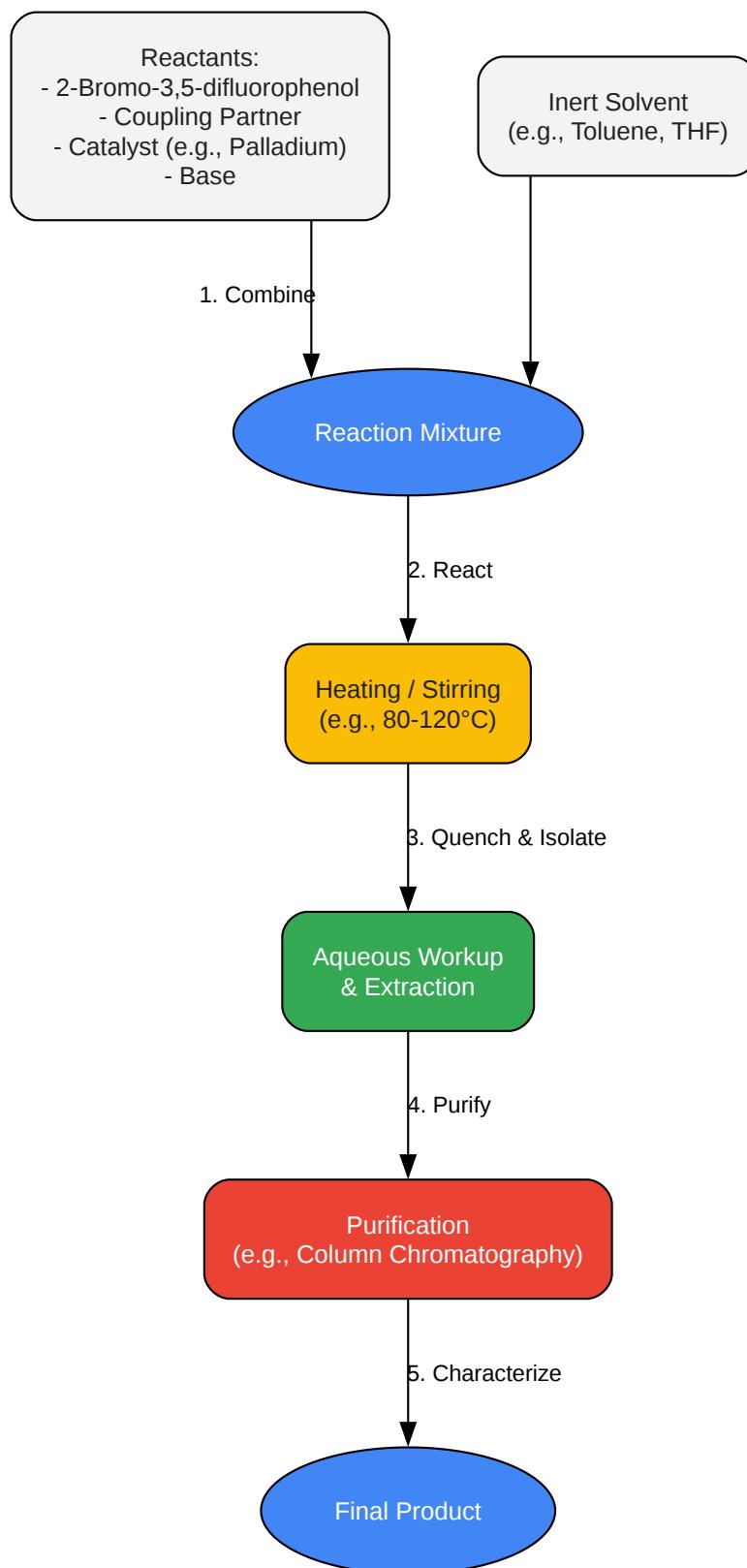
Physicochemical Data

The fundamental molecular attributes of **2-Bromo-3,5-difluorophenol** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value
Molecular Formula	C ₆ H ₃ BrF ₂ O ^{[1][2]}
Molecular Weight	208.99 g/mol ^{[1][3]}
CAS Number	325486-43-9 ^{[1][2]}

Experimental Applications & Methodologies

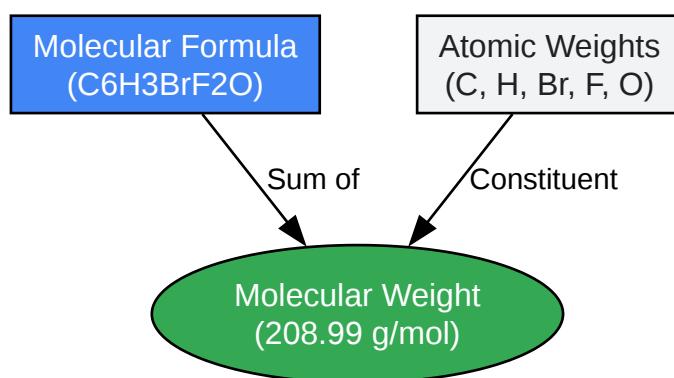
While specific, detailed experimental protocols for **2-Bromo-3,5-difluorophenol** are proprietary and depend on the exact application, it is generally utilized as a building block in organic synthesis. The presence of bromine and fluorine atoms on the phenol ring allows for a variety of chemical transformations. A generalized workflow for its use in a cross-coupling reaction, a common application for such halogenated compounds, is outlined below.

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Caption: Generalized workflow for a cross-coupling reaction.

Logical Relationship of Physicochemical Properties

The molecular formula and the atomic weights of the constituent atoms directly determine the molecular weight of the compound. This relationship is fundamental to all chemical analysis and synthesis.



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Caption: Derivation of molecular weight from molecular formula.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromo-3,5-difluorophenol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1291640#2-bromo-3-5-difluorophenol-molecular-weight-and-formula>]

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